

In-Depth Technical Guide: Physical Properties of CAS 351370-98-4

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Benzyl-octahydro-pyrrolo[3,4-c]pyridine

Cat. No.: B1321525

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the known physical properties of the chemical compound identified by CAS number 351370-98-4. This compound, chemically named **2-Benzyl-octahydro-pyrrolo[3,4-c]pyridine**, belongs to the pyrrolopyridine class of bicyclic heterocyclic compounds. Derivatives of the pyrrolo[3,4-c]pyridine scaffold have garnered significant interest in medicinal chemistry due to their diverse pharmacological activities, including analgesic, sedative, antidiabetic, antimycobacterial, antiviral, and antitumor properties.^{[1][2][3]} Understanding the physical characteristics of this compound is fundamental for its application in research and development, particularly in areas such as drug design, formulation, and synthesis.

This document summarizes the available quantitative data, outlines general experimental protocols for the determination of key physical properties, and provides visualizations of a representative synthetic workflow and a potential biological signaling pathway associated with this class of compounds.

Core Physical Properties

The physical properties of **2-Benzyl-octahydro-pyrrolo[3,4-c]pyridine** are essential for its handling, characterization, and application in a laboratory setting. The available data is

summarized in the tables below. It is important to note that some reported values, particularly the boiling point, show discrepancies in the literature, which may be attributable to different experimental conditions or the presence of impurities.

Table 1: Identification and Structural Information

Parameter	Value
CAS Number	351370-98-4
Chemical Name	2-Benzyl-octahydro-pyrrolo[3,4-c]pyridine
Molecular Formula	C ₁₄ H ₂₀ N ₂
Molecular Weight	216.32 g/mol
Canonical SMILES	C1CN(CC2C1CNCC2)CC3=CC=CC=C3

Table 2: Quantitative Physical Properties

Property	Value	Notes
Boiling Point	317.1 °C	at 760 mmHg
127.3 °C	Pressure not specified	
Density	1.082 g/cm ³	
Refractive Index	1.581	
Melting Point	Not available	
Solubility	Not available	

Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physical properties listed above. These protocols are based on standard laboratory techniques and can be adapted for the specific analysis of **2-Benzyl-octahydro-pyrrolo[3,4-c]pyridine**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for determining the boiling point of a small sample of an organic compound is the capillary method using a Thiele tube or a similar heating apparatus.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Apparatus:

- Thiele tube or other oil bath
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube or fusion tube
- Heating source (e.g., Bunsen burner or heating mantle)
- Liquid for the bath (e.g., paraffin oil)
- Stand and clamps

Procedure:

- A small amount (a few milliliters) of **2-Benzyl-octahydro-pyrrolo[3,4-c]pyridine** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is then clamped and immersed in the Thiele tube containing the heating oil.
- The Thiele tube is gently heated at the side arm to ensure uniform heat distribution.
- As the temperature rises, air trapped in the capillary tube will slowly be expelled.

- When a continuous and rapid stream of bubbles emerges from the open end of the capillary tube, the heating is stopped.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

Determination of Density

The density of a liquid is its mass per unit volume. A straightforward and accurate method for determining the density of a liquid involves using a pycnometer or, for a less precise but simpler measurement, a graduated cylinder and a balance.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Analytical balance

Procedure:

- The mass of a clean and dry graduated cylinder is accurately measured using an analytical balance.
- A known volume of **2-Benzyl-octahydro-pyrrolo[3,4-c]pyridine** (e.g., 10 mL) is carefully transferred into the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the liquid is then measured.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.
- The density is calculated by dividing the mass of the liquid by the measured volume.

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and can be used for

identification and purity assessment. An Abbe refractometer is a common instrument for this measurement.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Apparatus:

- Abbe refractometer
- Constant temperature water bath (if temperature control is required)
- Dropper or pipette
- Solvent for cleaning (e.g., ethanol or acetone)
- Lens paper

Procedure:

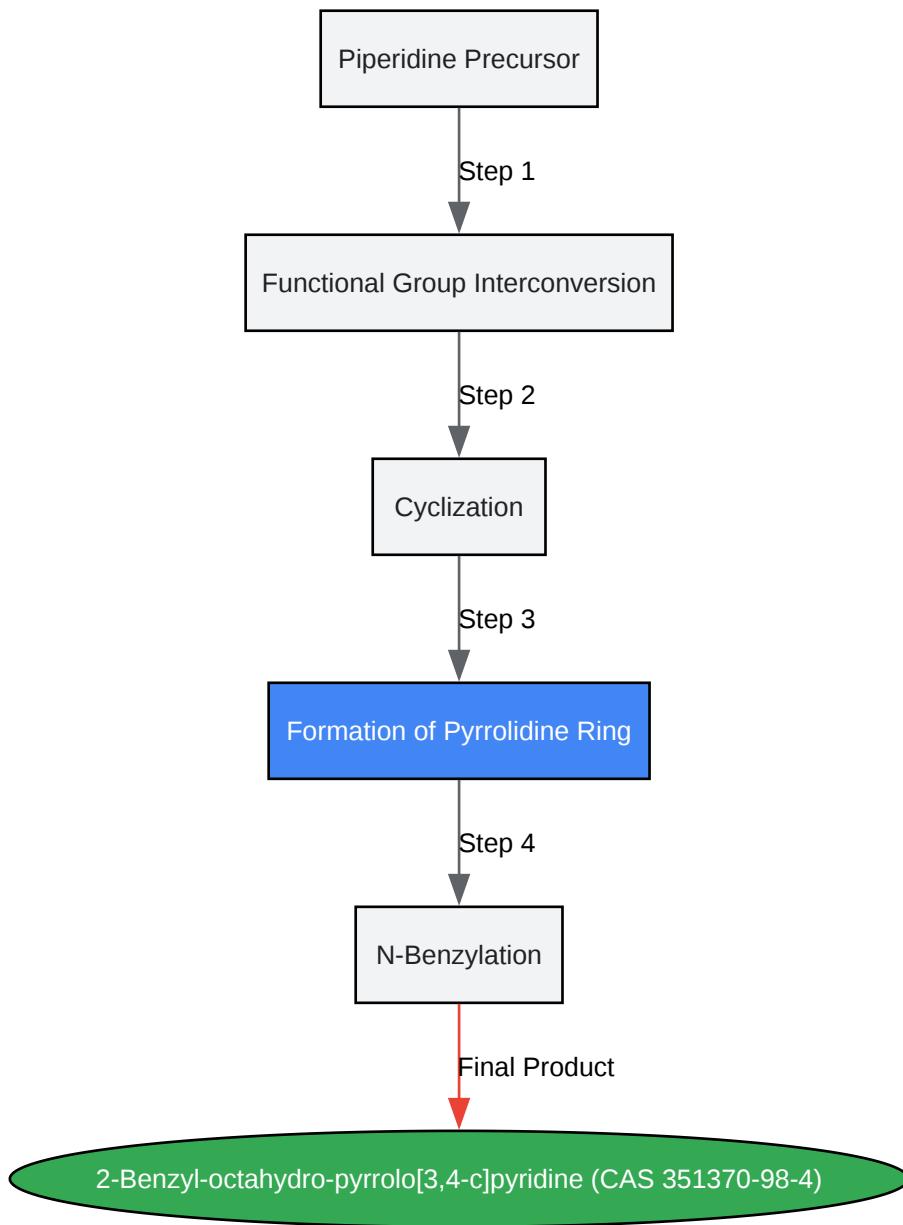
- The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- A few drops of **2-Benzyl-octahydro-pyrrolo[3,4-c]pyridine** are placed on the prism of the refractometer.
- The prism is closed, and the light source is adjusted to illuminate the field of view.
- The control knob is turned until the boundary line between the light and dark fields is sharp and centered in the crosshairs.
- If color fringes are observed, the compensator is adjusted to eliminate them.
- The refractive index is read from the instrument's scale. The temperature of the measurement should also be recorded.

Visualizations

Generalized Synthetic Workflow

The synthesis of octahydropyrrolo[3,4-c]pyridine derivatives often involves a multi-step process. A generalized workflow, based on synthetic strategies for related compounds, is

depicted below.[19][20] This diagram illustrates a potential synthetic route starting from a suitable piperidine precursor.



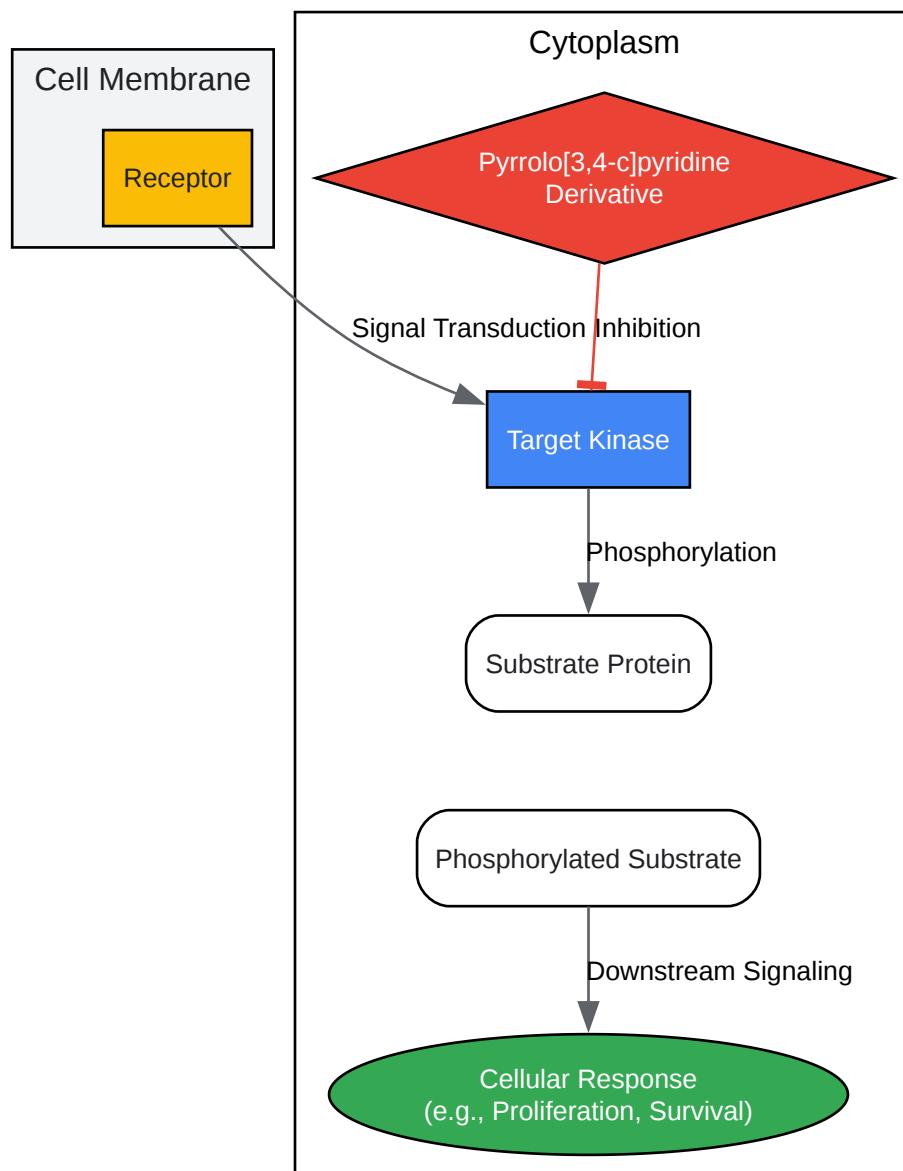
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Caption: Generalized synthetic workflow for **2-Benzyl-octahydro-pyrrolo[3,4-c]pyridine**.

Representative Signaling Pathway

Derivatives of the pyrrolo[3,4-c]pyridine scaffold have been investigated for their potential to modulate various biological targets. For instance, some have shown activity as inhibitors of

enzymes involved in disease pathways. The following diagram illustrates a hypothetical signaling pathway where a pyrrolo[3,4-c]pyridine derivative acts as an inhibitor of a kinase, a common target in drug discovery.[1][3][21]



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Caption: Hypothetical signaling pathway inhibited by a pyrrolo[3,4-c]pyridine derivative.

Conclusion

This technical guide provides a consolidated source of information on the physical properties of CAS 351370-98-4, **2-Benzyl-octahydro-pyrrolo[3,4-c]pyridine**. While some key experimental data, such as melting point and solubility, are not yet publicly available, the provided information on boiling point, density, and refractive index, along with standardized experimental protocols, offers a solid foundation for researchers and drug development professionals. The visualizations of a generalized synthetic workflow and a representative biological signaling pathway highlight the potential applications and broader context of this compound class in medicinal chemistry. Further experimental characterization is warranted to fully elucidate the physicochemical profile of this compound and to explore its potential therapeutic applications.

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